

Safeguarding Your Research: Proper Disposal Procedures for Fmoc-D-Pro-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-D-Pro-OH*

Cat. No.: *B557622*

[Get Quote](#)

The proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. For researchers, scientists, and professionals in drug development, adherence to established disposal protocols for compounds like **Fmoc-D-Pro-OH** is paramount. This guide provides essential, immediate safety and logistical information, offering a clear, step-by-step procedure for the safe disposal of **Fmoc-D-Pro-OH**, thereby minimizing risks to personnel and the environment.

While **Fmoc-D-Pro-OH** is generally not classified as a hazardous substance, it is prudent to handle all chemicals with caution.[1] The fundamental principle for the disposal of **Fmoc-D-Pro-OH** is to treat it as a chemical waste product, which should be managed through your institution's official hazardous waste management program.[2] Under no circumstances should this compound or its containers be disposed of in regular trash or down the drain.[3]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Fmoc-D-Pro-OH** is provided below. This information is crucial for understanding its behavior and for making informed decisions on handling and storage.

Property	Value
CAS Number	101555-62-8[4]
Molecular Formula	C ₂₀ H ₁₉ NO ₄ [4][5]
Molecular Weight	337.37 g/mol
Melting Point	110-116°C[5]
Storage Temperature	2-8°C[5]
Appearance	Solid

Experimental Protocols: Disposal Procedures

The following protocols provide detailed methodologies for the proper disposal of **Fmoc-D-Pro-OH** in both solid and liquid waste forms.

Disposal of Solid **Fmoc-D-Pro-OH** Waste

Unused, expired, or contaminated solid **Fmoc-D-Pro-OH** must be disposed of as hazardous chemical waste.[2] This includes the original product, as well as any lab materials that have come into direct contact with the solid compound, such as weighing papers, contaminated gloves, or pipette tips.[3]

Step-by-Step Procedure for Solid Waste:

- Segregation and Collection: Collect all solid waste containing **Fmoc-D-Pro-OH** in a designated, compatible, and clearly labeled hazardous waste container.[3] High-density polyethylene (HDPE) containers are a suitable option.[3]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Fmoc-D-Pro-OH**," the primary hazards (e.g., "Irritant" as a precaution), and the date the waste was first added.[3]
- Storage: Keep the waste container sealed when not in use and store it in a designated hazardous waste accumulation area.[3] This area should be well-ventilated and separate from incompatible materials.[3]

- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[3]

Disposal of Liquid Waste Containing **Fmoc-D-Pro-OH**

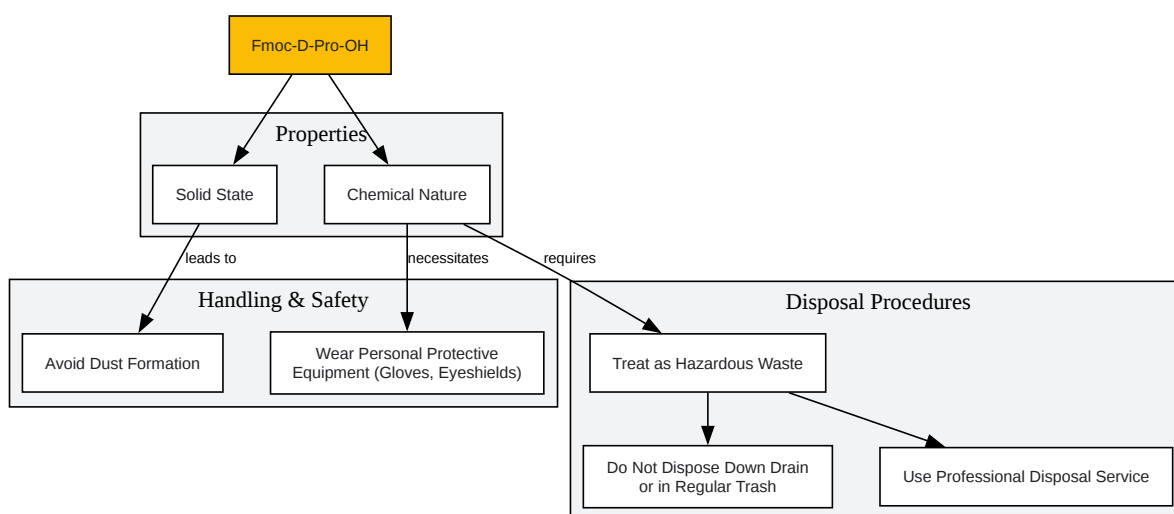
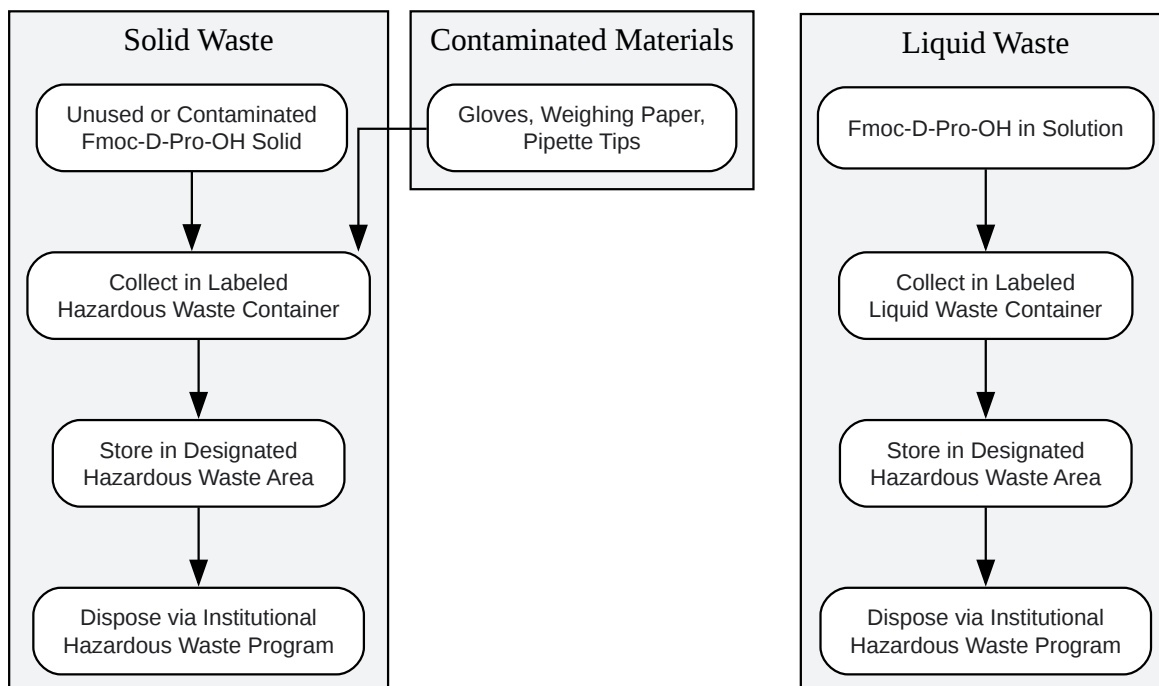
Liquid waste may be generated during experimental procedures where **Fmoc-D-Pro-OH** is dissolved in a solvent.

Step-by-Step Procedure for Liquid Waste:

- Collection: Collect all liquid waste in a dedicated, properly labeled, and sealed waste container. Do not mix with incompatible waste streams.[2]
- Labeling: Label the liquid waste container with "Hazardous Waste" and list all chemical constituents, including solvents.[2]
- Storage: Store the container in a designated hazardous waste area, following the same storage requirements as for solid waste.[2]
- Disposal: Arrange for disposal through your institution's hazardous waste management program.[2]

Visualizing the Disposal Workflow

To provide a clear, at-a-glance understanding of the proper disposal workflow for **Fmoc-D-Pro-OH**, the following diagram outlines the key steps and decision points.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. anaspec.com [anaspec.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. advancedchemtech.com [advancedchemtech.com]
- 5. Fmoc-D-Pro-OH | CAS#:101555-62-8 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Safeguarding Your Research: Proper Disposal Procedures for Fmoc-D-Pro-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b557622#fmoc-d-pro-oh-proper-disposal-procedures\]](https://www.benchchem.com/product/b557622#fmoc-d-pro-oh-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com